

Ac-YVAD-FMK stability and storage conditions

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Compound of Interest

Compound Name: Ac-YVAD-FMK

Cat. No.: B12369809

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Ac-YVAD-FMK Technical Support Center

This technical support center provides essential information on the stability, storage, and handling of **Ac-YVAD-FMK**, a key inhibitor for caspase-1-like proteases. The following guides are intended for researchers, scientists, and drug development professionals to ensure optimal experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-YVAD-FMK and its primary mechanism of action?** **Ac-YVAD-FMK** is a synthetic tetrapeptide that acts as a potent and irreversible inhibitor of caspase-1.^[1] Caspase-1 is a critical enzyme in the inflammatory pathway that cleaves the precursors of pro-inflammatory cytokines like interleukin-1 β (IL-1 β) and IL-18, and also cleaves gasdermin D (GSDMD) to induce a form of inflammatory cell death called pyroptosis.^[1] By binding to the active site of caspase-1, **Ac-YVAD-FMK** blocks these downstream events, making it a valuable tool for studying inflammation and pyroptosis.

Q2: How should I reconstitute the lyophilized **Ac-YVAD-FMK powder?** It is recommended to dissolve **Ac-YVAD-FMK** in high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^[2] For example, a 10 mM stock solution can be prepared in DMSO.^[2] It is important to use fresh DMSO, as moisture can reduce the solubility of the compound.^{[3][4]}

Q3: What are the recommended storage conditions for **Ac-YVAD-FMK?** The storage conditions depend on the form of the compound. The lyophilized powder should be stored at -20°C. Once

reconstituted in a solvent like DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability or -20°C for shorter periods.[5][6]

Q4: How stable is **Ac-YVAD-FMK** in solution? When stored properly, stock solutions of **Ac-YVAD-FMK** in DMSO are stable for up to 6 months at -80°C or 1 month at -20°C.[5][6][7] It is advised to use the solution as soon as possible after preparation and to avoid long-term storage if possible.[8]

Q5: What is a typical working concentration for cell culture experiments? The optimal working concentration can vary significantly depending on the cell type and experimental conditions. However, a general range for cell culture assays is between 0.1–30 µg/ml.[1] It is always recommended to perform a dose-response experiment to determine the most effective concentration for your specific model.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **Ac-YVAD-FMK** and its closely related analog, Ac-YVAD-cmk.

Table 1: Storage and Stability Conditions

Form	Storage Temperature	Stability Period
Lyophilized Powder	-20°C	3 years[3]
Stock Solution (in DMSO)	-20°C	1 month[5][6][7]
Stock Solution (in DMSO)	-80°C	6 months[5][6][7]

Table 2: Solubility Information

Solvent	Concentration	Notes
DMSO	50 mg/mL (92.4 mM)[1]	For Ac-YVAD-cmk. Ultrasonic treatment may be needed.[7]
DMSO	100 mg/mL (184.85 mM)[7]	For Ac-YVAD-cmk. Use fresh, anhydrous DMSO.[3][4]
Water	Insoluble	[3][8]
Ethanol	Insoluble	[3][8]

Troubleshooting Guide

Problem: I am not observing the expected inhibition of IL-1 β secretion in my experiment.

- Possible Cause: Improper timing of inhibitor addition.
 - Solution: For effective inhibition, cells must be pre-treated with **Ac-YVAD-FMK** before stimulation with an inflammatory agent like LPS. Simultaneous addition of the inhibitor and stimulus may fail to attenuate the IL-1 β response because its release is rapid.[9] A pre-incubation period of at least 1 hour is often recommended.[3][5][10]
- Possible Cause: Degradation of the inhibitor.
 - Solution: Ensure the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles.[5] Prepare fresh aliquots from a properly stored stock solution for each experiment.
- Possible Cause: Suboptimal inhibitor concentration.
 - Solution: The required concentration can vary. Perform a titration experiment to determine the optimal dose for your specific cell type and stimulus.

Problem: The **Ac-YVAD-FMK** powder is not dissolving completely in DMSO.

- Possible Cause: Poor quality or hydrated solvent.

- Solution: Use high-purity, anhydrous DMSO. DMSO is hygroscopic (absorbs moisture), and the presence of water can significantly decrease the solubility of the compound.[3][4]
- Possible Cause: Insufficient agitation.
 - Solution: To aid dissolution, gently warm the tube to 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[8]

Problem: I am observing significant cell death or toxicity after adding the inhibitor.

- Possible Cause: High concentration of the inhibitor.
 - Solution: While **Ac-YVAD-FMK** is designed to inhibit cell death pathways like pyroptosis, excessively high concentrations may have off-target effects. Lower the concentration and perform a toxicity assay (e.g., LDH or MTT assay) to find the maximal non-toxic dose.
- Possible Cause: Solvent toxicity.
 - Solution: Ensure the final concentration of DMSO in your cell culture medium is low (typically <0.5%) and consistent across all experimental conditions, including the vehicle control wells.

Experimental Protocols & Visualizations

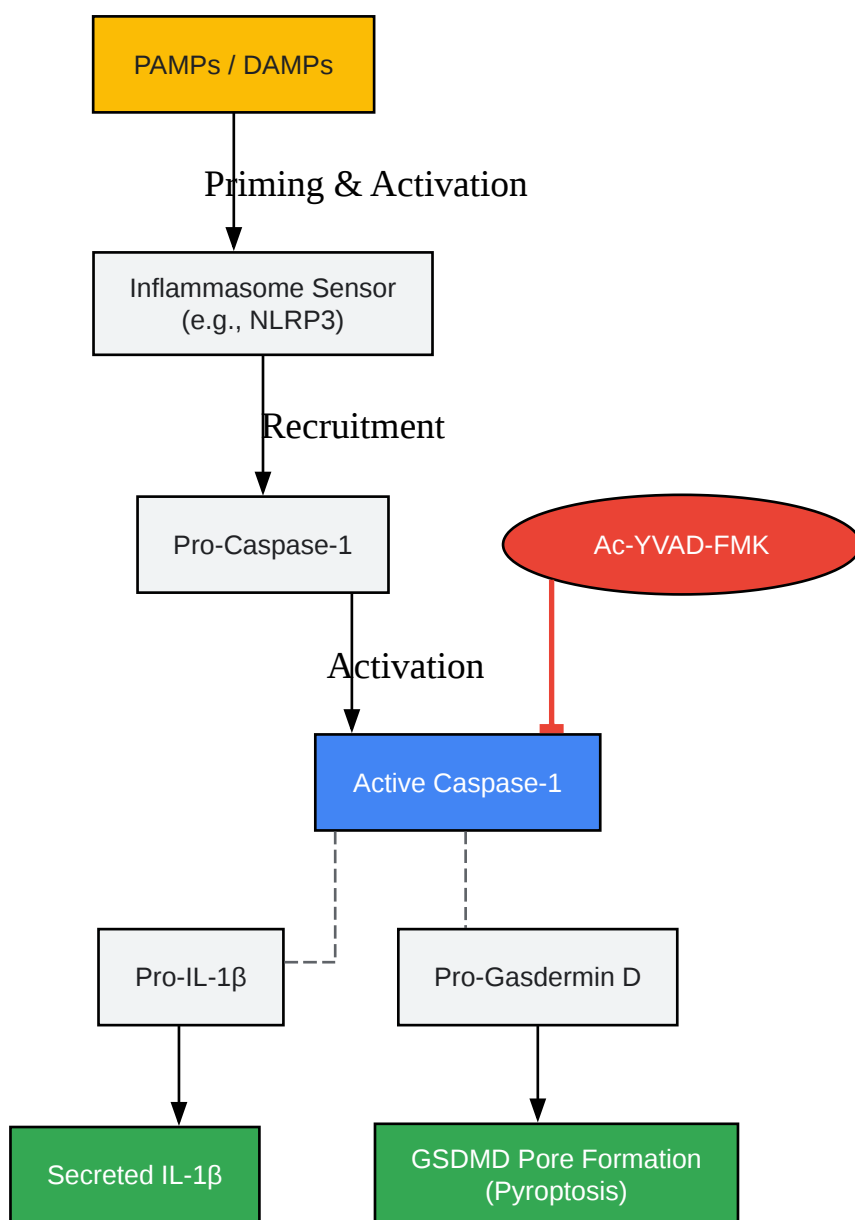
Protocol: General Method for Caspase-1 Inhibition in Cell Culture

This protocol provides a general workflow for using **Ac-YVAD-FMK** to inhibit caspase-1 activation in a cell-based assay.

- Reconstitute **Ac-YVAD-FMK**: Prepare a 10 mM stock solution in anhydrous DMSO.
- Aliquot and Store: Aliquot the stock solution into single-use volumes and store at -80°C.
- Cell Seeding: Plate your cells (e.g., macrophages) at the desired density and allow them to adhere overnight.

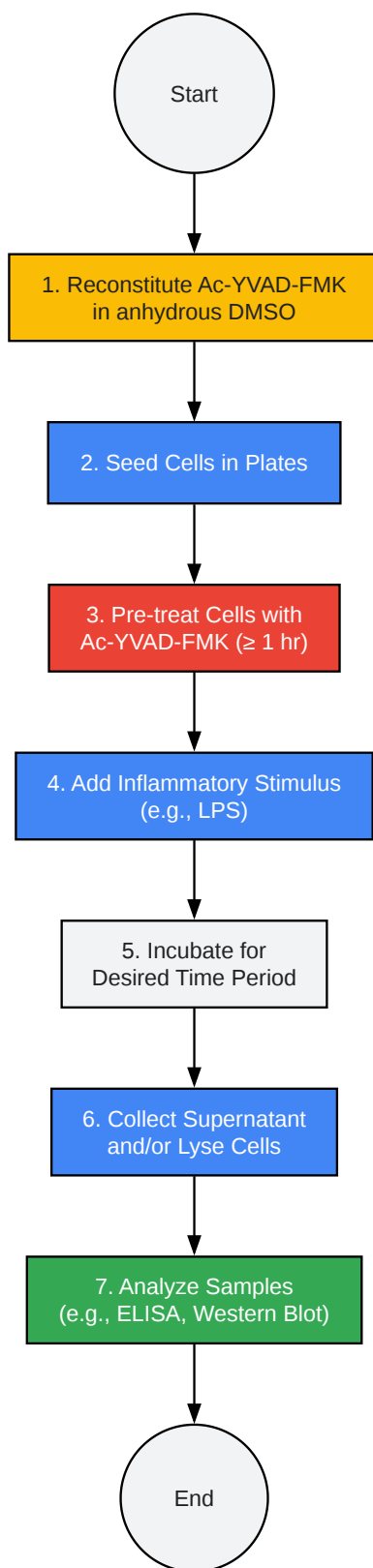
- Pre-treatment: On the day of the experiment, dilute the **Ac-YVAD-FMK** stock solution to the desired final concentration in fresh cell culture medium. Remove the old medium from the cells and add the medium containing the inhibitor.
- Incubation: Incubate the cells with the inhibitor for at least 1 hour at 37°C.^{[3][9][10]} This allows the cell-permeable inhibitor to enter the cells and bind to its target.
- Stimulation: Add the inflammatory stimulus (e.g., LPS) to the wells to activate the inflammasome pathway.
- Final Incubation: Incubate for the desired period (e.g., 6-24 hours) to allow for cytokine production and release.
- Sample Collection & Analysis: Collect the cell culture supernatant to measure the concentration of secreted IL-1 β using an ELISA kit. Cell lysates can also be prepared to analyze protein expression via Western blot.

Diagrams



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Caption: Inhibition of the Caspase-1 signaling pathway by **Ac-YVAD-FMK**.



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Caption: A typical experimental workflow for a cell-based caspase-1 inhibition assay.

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